

# What are the basic properties of Erbium sulfate?

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## Compound of Interest

Compound Name: *Erbium sulfate*

CAS No.: *13478-49-4*

Cat. No.: *B085261*

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## Erbium (III) Sulfate: A Technical Overview

Erbium (III) sulfate is an inorganic compound of the rare earth metal erbium with the chemical formula  $\text{Er}_2(\text{SO}_4)_3$ .<sup>[1]</sup> It is a pink, crystalline solid that typically exists in its anhydrous form or as an octahydrate ( $\text{Er}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ ).<sup>[1][2]</sup> This compound is noted for its hygroscopic nature and its solubility in water and acids.<sup>[3][4]</sup> Its primary applications are found in specialized fields such as glass and porcelain manufacturing, and as a critical dopant in the production of optical fibers and amplifiers.<sup>[1][4][5]</sup>

## Physicochemical Properties

**Erbium sulfate** is characterized by its distinct pink color, a common trait for salts of the erbium(III) ion.<sup>[3]</sup> The compound's properties vary between its anhydrous and hydrated forms, particularly in terms of density and molecular weight. It is thermally sensitive, with the octahydrate form decomposing upon heating.<sup>[1]</sup>

Table 1: Key Physicochemical Properties of Erbium (III) Sulfate

| Property          | Anhydrous<br>(Er <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub> ) | Octahydrate<br>(Er <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub> ·8H <sub>2</sub> O) | Reference(s) |
|-------------------|-----------------------------------------------------------------|-------------------------------------------------------------------------------------|--------------|
| CAS Number        | 13478-49-4                                                      | 10031-52-4                                                                          | [1]          |
| Molecular Formula | Er <sub>2</sub> O <sub>12</sub> S <sub>3</sub>                  | Er <sub>2</sub> H <sub>16</sub> O <sub>20</sub> S <sub>3</sub>                      | [1][6]       |
| Molecular Weight  | 622.71 g/mol                                                    | 766.83 g/mol                                                                        | [2][3][6]    |
| Appearance        | Pink Powder                                                     | Pink Monoclinic Crystals                                                            | [1][2][5]    |
| Density           | 3.678 g/cm <sup>3</sup>                                         | 3.217 g/cm <sup>3</sup>                                                             | [1][2]       |
| Melting Point     | Dissociates on heating                                          | Decomposes at 400 °C                                                                | [1][2]       |
| Crystal Structure | -                                                               | Monoclinic                                                                          | [2]          |

| Sensitivity | Hygroscopic | Hygroscopic [[2][4] |

## Solubility

**Erbium sulfate** is moderately soluble in water, and its solubility is temperature-dependent, decreasing as the temperature rises.[1][2] It is also reported to be soluble in acids.[3] The dissolution process in water is exothermic, releasing heat.[2]

Table 2: Solubility of Erbium (III) Sulfate Octahydrate in Water

| Temperature | Solubility (g/L) | Reference(s) |
|-------------|------------------|--------------|
| 20 °C       | 160              | [1][2]       |

| 40 °C | 65.3 [[1][2] |

## Chemical Properties and Reactivity

**Erbium sulfate** is a stable compound under normal conditions but exhibits specific reactivity.[3]

- Hydration and Dehydration: The anhydrous form is hygroscopic and readily absorbs water from the atmosphere to form the octahydrate.[2] Upon heating, the octahydrate loses its water of crystallization.[2]
- Thermal Decomposition: The octahydrate decomposes at 400 °C.[1] When heated to higher temperatures, around 850 °C, it forms a basic sulfate.[2]
- Stability: It is fairly stable in air and does not oxidize as rapidly as some other rare earth metals.[3]

## Experimental Protocols

### Synthesis of Erbium (III) Sulfate

A common laboratory method for the synthesis of erbium (III) sulfate involves the reaction of erbium (III) oxide with sulfuric acid.[1]

Objective: To synthesize Erbium (III) Sulfate ( $\text{Er}_2(\text{SO}_4)_3$ ) from Erbium (III) Oxide.

Materials:

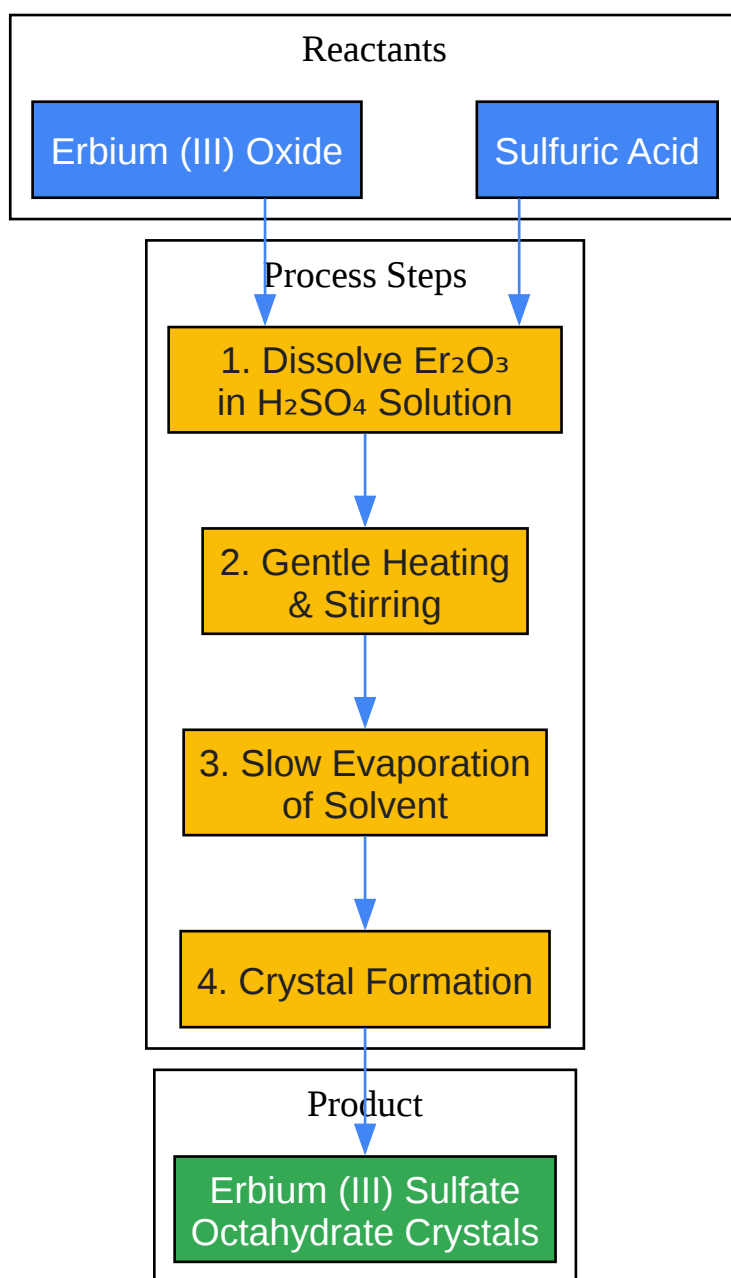
- Erbium (III) oxide ( $\text{Er}_2\text{O}_3$ )
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Deionized Water
- Beakers
- Stirring rod
- Heating plate/mantle
- Evaporating dish

Methodology:

- Dissolution: Carefully add a stoichiometric amount of erbium (III) oxide to a beaker containing a measured volume of concentrated sulfuric acid. The reaction is as follows:



- Heating and Stirring: Gently heat the mixture and stir continuously until all the erbium oxide has dissolved completely, resulting in a clear pink solution.
- Evaporation: Transfer the resulting solution to an evaporating dish.
- Crystallization: Allow for the slow evaporation of the solvent at a controlled temperature (e.g., 20-25 °C).<sup>[2]</sup> Pink crystals of erbium (III) sulfate octahydrate will form over time.
- Isolation: Decant the supernatant liquid and collect the crystals. The crystals can be dried in a desiccator to remove excess moisture.

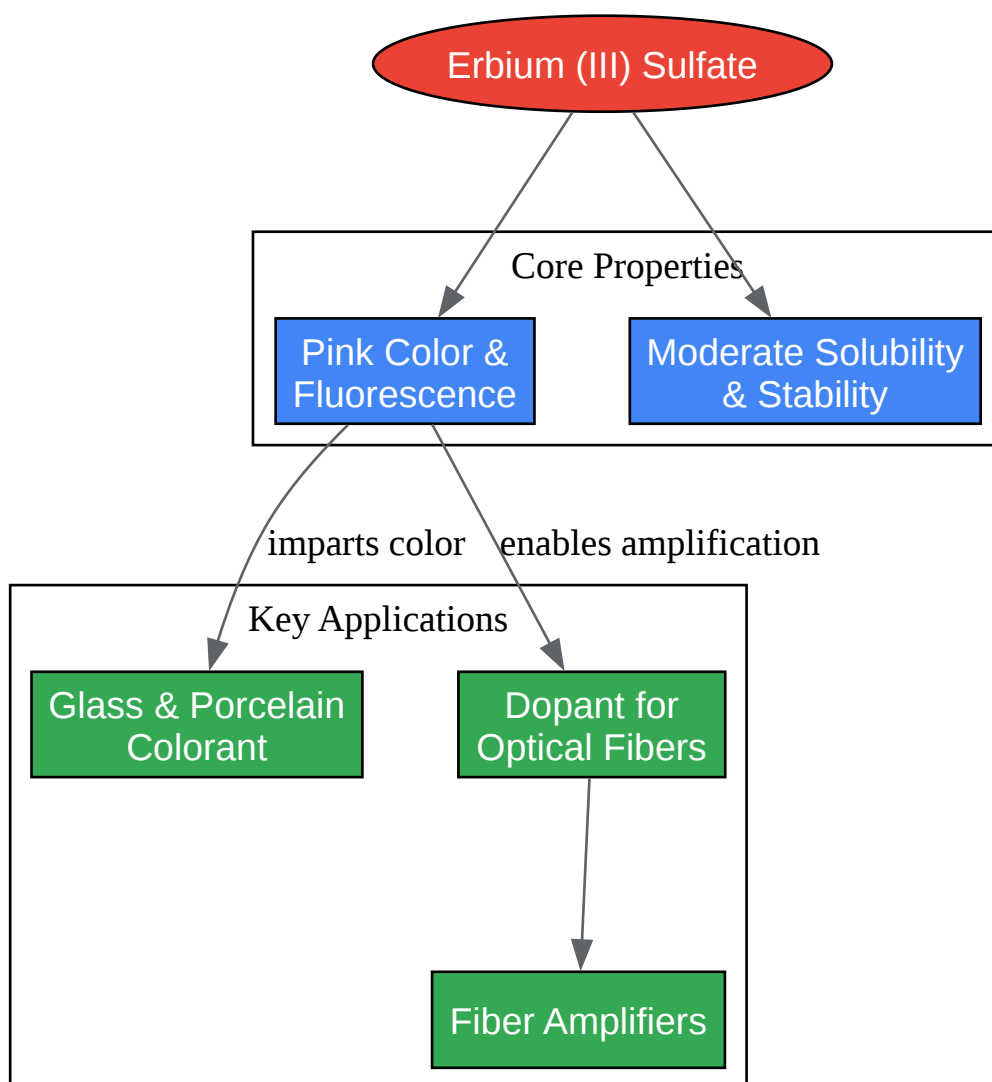


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Diagram 1: Workflow for the synthesis of Erbium (III) Sulfate.

## Properties and Applications

The unique optical and chemical properties of **erbium sulfate** make it valuable for specific high-technology applications. The presence of erbium ions, which fluoresce with a distinct pink color, is central to its use.[3]



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Diagram 2: Relationship between properties and applications of Erbium (III) Sulfate.

## Safety and Handling

Erbium (III) sulfate is classified as a hazardous substance that requires careful handling to avoid exposure.

Hazard Identification:

- Skin Irritation (H315): Causes skin irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Eye Irritation (H319): Causes serious eye irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Respiratory Irritation (H335): May cause respiratory irritation.[7][8][9]

#### Recommended Handling Procedures:

- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.[8][10]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical safety goggles, impermeable gloves, and a lab coat.[8] A NIOSH/MSHA-approved respirator should be used if dust generation is unavoidable.[8]
- Storage: Store in a cool, dry, and well-ventilated place.[10] Keep the container tightly sealed to protect it from moisture due to its hygroscopic nature.[10]
- First Aid: In case of skin contact, wash with plenty of soap and water.[7] If in eyes, rinse cautiously with water for several minutes.[7] If inhaled, move the person to fresh air.[7] Seek medical attention if irritation persists.[7]

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